

A Comparative Guide to (+)-JNJ-A07 and Other Antivirals Targeting Dengue Virus Replication

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Compound of Interest

Compound Name: (+)-JNJ-A07

Cat. No.: B10830086

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This guide provides an objective comparison of the novel antiviral compound **(+)-JNJ-A07** with other molecules targeting Dengue virus (DENV) replication. The information presented is supported by experimental data to assist researchers in evaluating its potential.

Executive Summary

(+)-JNJ-A07 and its close analog, JNJ-1802, are highly potent, pan-serotype Dengue virus inhibitors that represent a significant advancement in the field of DENV antiviral research.^{[1][2]} These compounds employ a novel mechanism of action by targeting the interaction between the viral non-structural proteins NS3 and NS4B.^[2] Specifically, they obstruct the formation of a crucial complex between the NS2B/NS3 protease-helicase and the NS4A-2K-NS4B precursor protein.^[3] This disruption prevents the biogenesis of vesicle packets, which are essential for viral RNA replication.^[3] This guide compares the in vitro efficacy and mechanism of action of **(+)-JNJ-A07** and its analogs with other notable DENV inhibitors, including those that have entered clinical trials.

Data Presentation: In Vitro Efficacy and Cytotoxicity

The following tables summarize the 50% effective concentration (EC50) and 50% cytotoxic concentration (CC50) of various antiviral compounds against the four serotypes of Dengue virus. Lower EC50 values indicate higher antiviral potency, while higher CC50 values suggest lower cellular toxicity.

Table 1: NS3-NS4B Interaction Inhibitors

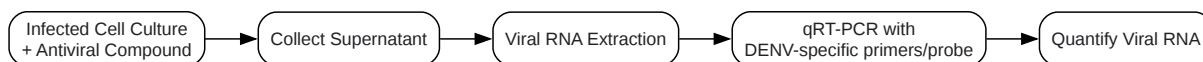
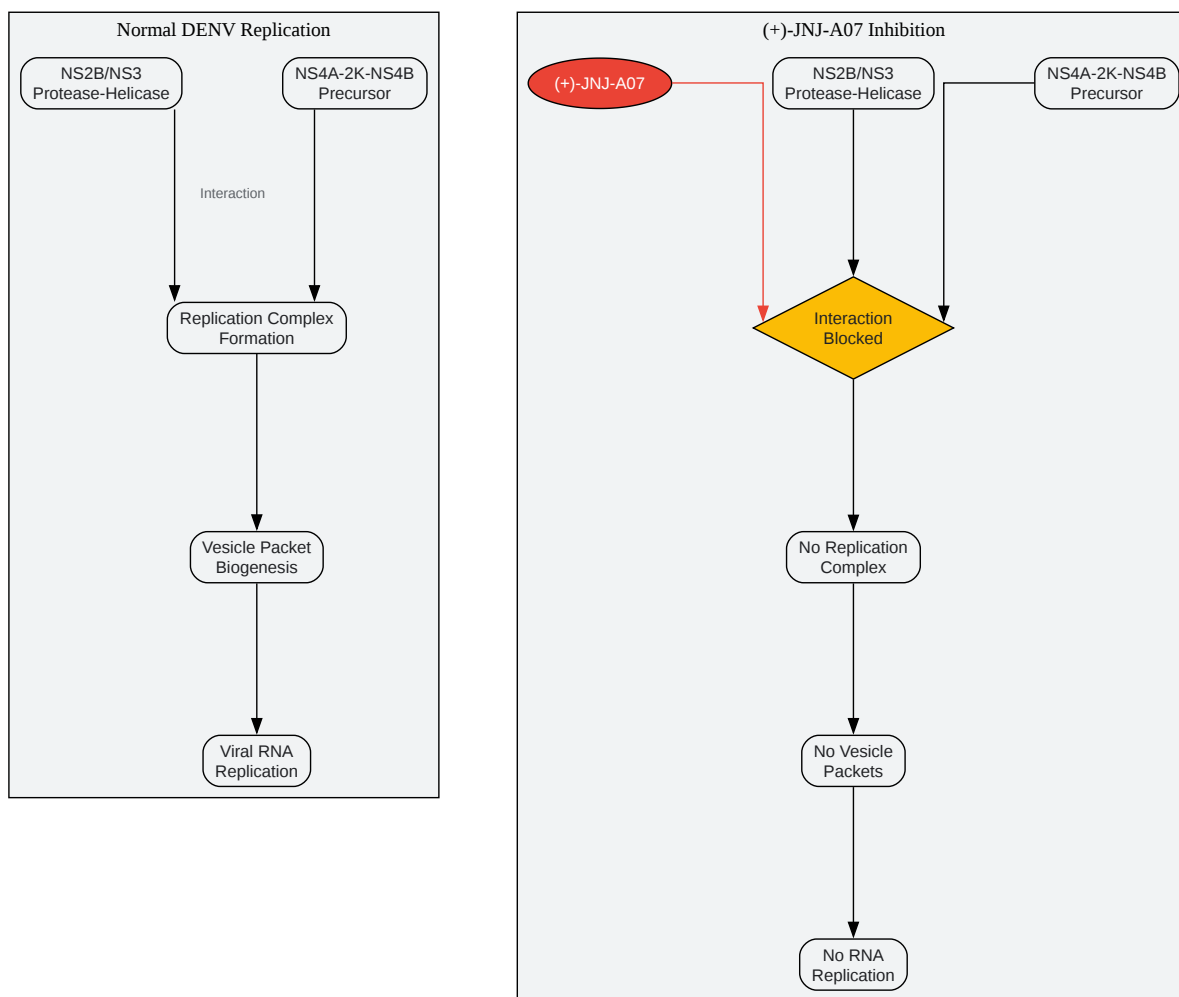
Compound	DENV-1 (EC50 nM)	DENV-2 (EC50 nM)	DENV-3 (EC50 nM)	DENV-4 (EC50 nM)	CC50 (nM)	Cell Line	Reference(s)
(+)-JNJ-A07	-	0.1	-	-	>10,000	Vero	[4]
JNJ-1802	<0.04 - 0.057	0.057 - 11	<0.04 - 1.8	<0.04 - 45	>2260 - 2610	Vero	[5][6][7] [8]
NITD-688	8 - 38	8 - 38	8 - 38	8 - 38	>10,000	A549, Huh-7	[9][10] [11]

Table 2: Other DENV Inhibitors

Compound	Target	DENV-1 (EC50 μM)	DENV-2 (EC50 μM)	DENV-3 (EC50 μM)	DENV-4 (EC50 μM)	CC50 (μM)	Cell Line	Reference(s)
Balapiravir (R1479)	NS5 Polymerase	1.9 - 11	1.9 - 11	Not Tested	1.9 - 11	>100	Huh-7	[12][13]
Celgosivir	Host α-glucosidase	<0.7	0.2	<0.7	<0.7	>50	-	[14][15]
Chloroquine	Host cell endosomes	-	~10.8	-	-	~80	Vero	[16][17]

Mechanism of Action: (+)-JNJ-A07

(+)-JNJ-A07's unique mechanism of action disrupts a critical step in the formation of the DENV replication complex. The diagram below illustrates this process.



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